Technical Safety Monograph: 2-Chlorooxazole-4-carboxamide

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Compound of Interest	
Compound Name:	*2-Chlorooxazole-4-carboxamide*
CAS No.:	*1025468-33-0*
Cat. No.:	*B1425997*

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Executive Summary: The Reactivity-Toxicity Paradox

2-Chlorooxazole-4-carboxamide (CAS: 1025468-33-0) is a high-value heterocyclic building block employed extensively in the synthesis of bioactive compounds, including kinase inhibitors and antitubulin agents.[1] Its utility is derived from the electron-deficient 2-position, which renders the chlorine atom highly susceptible to Nucleophilic Aromatic Substitution (

).[1]

The Core Safety Thesis: The very feature that makes this molecule useful—its electrophilicity—is the primary driver of its toxicity and instability. As a Senior Application Scientist, I treat this compound not merely as an "irritant" (as per basic GHS labeling) but as a potential alkylating agent capable of modifying biological nucleophiles (DNA/Proteins) and rapidly hydrolyzing in moist air to release corrosive HCl.[1]

This guide moves beyond the Safety Data Sheet (SDS) to provide a mechanistic operational framework for safe handling and data integrity.

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Physicochemical & Hazard Profile

The following data aggregates supplier specifications and predicted properties for risk assessment.

Property	Value / Description	Operational Implication
CAS Number	1025468-33-0	Primary identifier for inventory tracking.[1]
Molecular Formula		MW: 146.53 g/mol .[1]
Physical State	Off-white to pale yellow solid	Dust generation risk during weighing.[1]
Solubility	DMSO, DMF, MeOH (reactive)	Avoid protic solvents for storage; use anhydrous DMSO for stock solutions.[1]
Moisture Sensitivity	High	Hydrolyzes to 2-hydroxyoxazole derivatives + HCl.[1]
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit.[1] 2A (H319), STOT SE 3 (H335)	Standard warning, but treat as Potent Unknown (Band 3) due to lack of chronic tox data.

Mechanistic Toxicology & Stability

Understanding the why behind the hazard allows for better risk mitigation.[1]

The Threat Vector

The oxazole ring is electron-poor.[1] The carboxamide group at C4 further withdraws electron density, activating the C2-Chlorine bond.[1]

- Biological Risk: If absorbed, the C2 position can react with biological nucleophiles (cysteine thiols, lysine amines) via

  , potentially leading to sensitization or haptenization.

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- Chemical Stability: In the presence of ambient humidity (

  as a nucleophile), the compound undergoes hydrolysis. This degrades the reagent purity and generates anhydrous HCl gas, which can corrode balances and metal spatulas.[1]

Visualization: Reactivity & Failure Modes

The following diagram illustrates the divergent pathways of the molecule: the desired synthetic route vs. the degradation pathway triggered by poor handling.

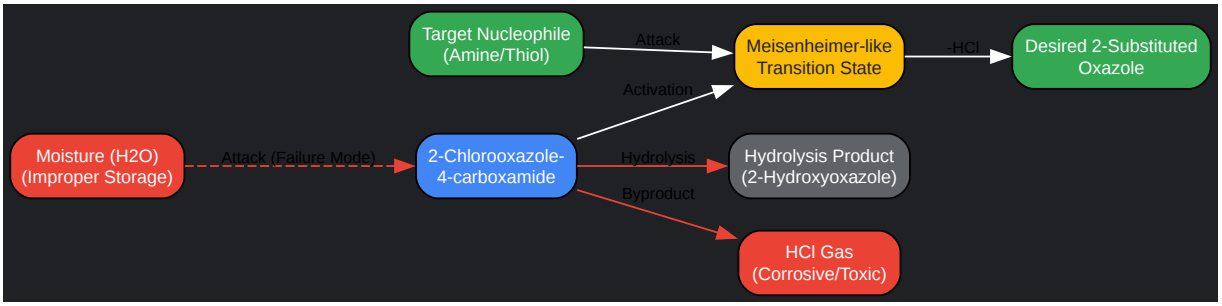

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Figure 1: Mechanistic pathway showing the competition between desired synthesis and moisture-induced degradation.[1]

Operational Handling Protocol

Storage & Inventory[1]

- Temperature: Store at 2–8°C.
- Atmosphere:Strictly under Argon. Argon is heavier than air and provides a better blanket for solids than Nitrogen.[1]
- Container: Amber glass vials with Teflon-lined caps. Parafilm is insufficient for long-term storage; use electrical tape or heat-shrink bands over the cap.[1]

Weighing & Solubilization (The "Dry Chain")

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Objective: Prevent hydrolysis during the transition from solid to solution.[1]

- Equilibration: Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture directly onto the hygroscopic solid.[1]
- Static Control: Use an anti-static gun on the weighing boat. Heterocyclic amides are prone to static charge, causing powder scattering (inhalation risk).[1]
- Solvent Choice:
  - Preferred: Anhydrous DMSO or DMF (stored over molecular sieves).[1]
  - Avoid: Alcohols (MeOH/EtOH) for stock solutions, as slow alcoholysis can occur over days.[1]

Reaction Setup

For reactions utilizing **2-Chlorooxazole-4-carboxamide** as an electrophile:

- Base Selection: Use non-nucleophilic bases (e.g., DIPEA,

) to scavenge the HCl byproduct. Avoid primary amine bases unless they are the reactant.[1]
- Stoichiometry Check: Because the reagent hydrolyzes, always check the titer or purity via LCMS prior to critical reactions. A significant peak at [M-Cl+OH] indicates degradation.[1]

Emergency Response & Waste Disposal

Spills (Solid)

- Do NOT use water. Water will generate HCl gas.[1]
- Protocol: Cover with dry lime, sand, or soda ash.[1] Sweep carefully into a closed container. Wipe the area with a solvent-dampened pad (Acetone), then wash with soap and water.

Exposure

- Skin: Immediate wash with soap and water for 15 minutes.[1] The lipophilic nature suggests potential dermal absorption; monitor for sensitization.[1]

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- Eyes: Flush for 15 minutes.[1] Seek medical attention immediately (corrosive risk from hydrolysis on the ocular surface).

Decision Matrix: Safe Handling Workflow

This workflow ensures that safety decisions are made before the bottle is opened.

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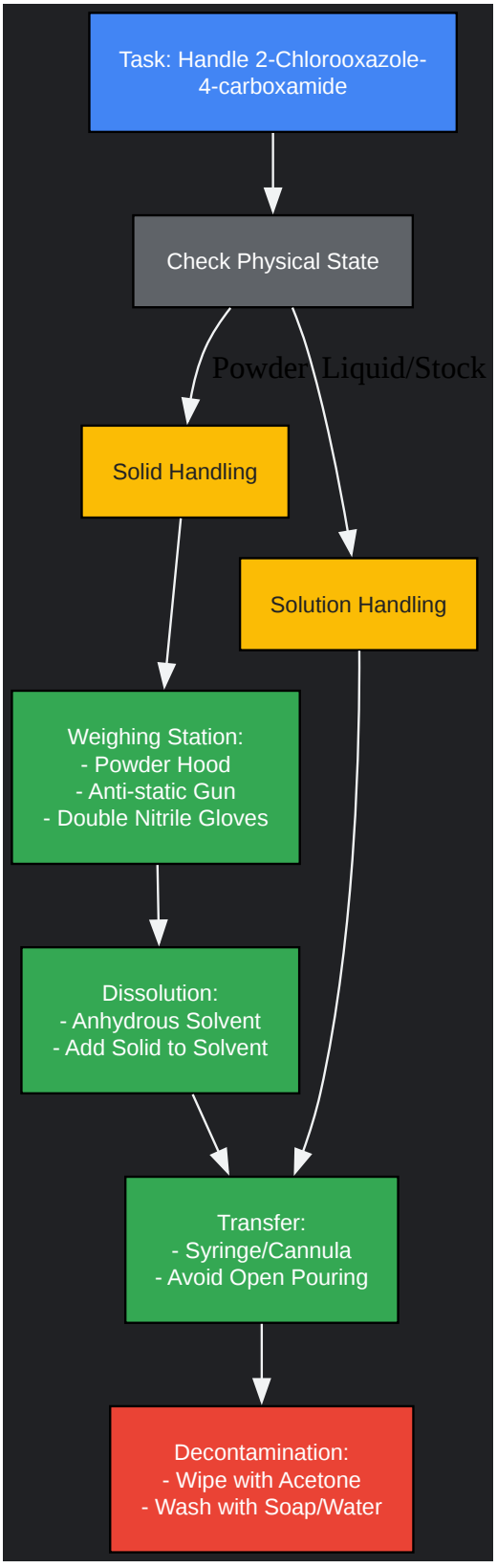

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Figure 2: Operational decision tree for minimizing exposure and maintaining reagent integrity.

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